Reactive Orange 14

• CAS: 12225-86-4
• Synonyms: C.I. reactive orange 14; reactive orange 14

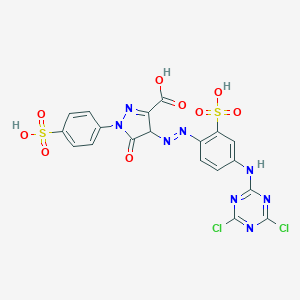

• Molecular Formula: C19H12Cl2N8O9S2
• Molecular Weight: 631.4 g/mol
• SMILES: C1=CC(=CC=C1N2C(=O)C(C(=N2)C(=O)O)N=NC3=C(C=C(C=C3)NC4=NC(=NC(=N4)Cl)Cl)S(=O)(=O)O)S(=O)(=O)O
• InChI: InChI=1S/C19H12Cl2N8O9S2/c20-17-23-18(21)25-19(24-17)22-8-1-6-11(12(7-8)40(36,37)38)26-27-13-14(16(31)32)28-29(15(13)30)9-2-4-10(5-3-9)39(33,34)35/h1-7,13H,(H,31,32)(H,33,34,35)(H,36,37,38)(H,22,23,24,25)
• InChIKey: IHRFTCGTRALYFG-UHFFFAOYSA-N

Inconsistent shade reproduction due to trace copper in dye baths causes costly batch rejection. Reactive Orange 14 is a dichlorotriazine reactive azo dye (C.I. 19138) that leverages its documented copper-ion sensitivity (green hue shift) as a built-in quality control marker, enabling dyehouse technicians to detect metal contamination before production runs. - Water solubility of 130 g/L at 50°C-over 4× higher than Reactive Blue 5-prevents particle aggregation and specking in continuous dyeing. - Superior light fastness vs. Basic Violet 14 makes it optimal for jute sacking, carpets, and outdoor agricultural textiles. - Strongly anionic (two sulfonic groups) for predictable Langmuir adsorption, ideal for biosorbent remediation studies at pH 2-4.

Reactive Orange 14 (CAS 12225-86-4): Core Properties and Industrial Dyeing Baseline

Reactive Orange 14 (C.I. 19138) is a dichlorotriazine-based reactive azo dye with a molecular formula of C19H12Cl2N8O9S2 and a molecular weight of 631.38 g/mol . It is characterized as an orange powder with high water solubility, measured at 60 g/L at 20°C and 130 g/L at 50°C [1]. The dye contains two sulfonic acid groups, rendering it strongly anionic and enabling electrostatic interactions with positively charged substrates [2]. As a member of the dichlorotriazine (X-type) reactive dye class, it forms covalent bonds with cellulosic fibers under alkaline conditions, a mechanism that underpins its application in textile dyeing of cotton and viscose . The presence of copper ions during dyeing is reported to cause a slight green shift in its hue [1].

• [1] Baidu Baike. (2025). 活性橙14 (Reactive Orange 14). Retrieved from https://baike.baidu.com/item/活性橙14/16716392 View Source
• [2] NBinno. (2025). Low-Cost Adsorbents for Reactive Orange 14 Removal: Harnessing Agricultural Waste for Sustainable Water Treatment. Retrieved from https://www.nbinno.com/low-cost-adsorbents-for-reactive-orange-14-removal-harnessing-agricultural-waste-for-sustainable-water-treatment/ View Source

Why Reactive Orange 14 Cannot Be Simply Swapped with Generic 'Reactive Orange' Dyes

Direct substitution of Reactive Orange 14 with other reactive orange dyes (e.g., C.I. Reactive Orange 13, 15, or 16) is technically inadvisable without quantitative comparison, as critical performance parameters differ significantly. Reactive Orange 14 is a monofunctional dichlorotriazine dye with a specific solubility profile of 60 g/L at 20°C and 130 g/L at 50°C [1]. In contrast, analogues like Reactive Orange 16 (a vinyl sulfone-based dye) exhibit different fixation mechanisms and optimal application conditions [2]. Furthermore, head-to-head studies reveal that Reactive Orange 14 demonstrates superior color fastness to sunlight and washing compared to alternative dye classes, such as Basic Violet 14 [3]. Even within the same reactive class, variations in reactive group chemistry (dichlorotriazine vs. monochlorotriazine vs. vinyl sulfone) directly influence dye exhaustion rates, fixation efficiency, and ultimately, the final fabric fastness properties, as demonstrated in comparative jute dyeing studies with Reactive Red 120 and Reactive Blue 5 [4]. Selecting a substitute without these data points risks batch-to-batch variability in color yield, fastness failure, and increased production costs from re-dyeing.

• [1] Baidu Baike. (2025). 活性橙14 (Reactive Orange 14). Retrieved from https://baike.baidu.com/item/活性橙14/16716392 View Source
• [2] Sisco Research Laboratories. (2024). Reactive Orange 16 (Remazol Brilliant Orange 3R). Retrieved from https://www.srlchemicals.com View Source
• [3] Hoque, M. A., Saiduzzaman, M., Faruqui, A. N., & Islam, M. A. (2016). Tenacity and colorfastness properties of chemically modified jute fibres dyed with Reactive Orange 14 and Basic Violet 14. Research Journal of Textile and Apparel, 20(2), 102-111. View Source
• [4] Farouqui, F. I., Sheikh, M. R. K., Hossain, M. I., & Saha, S. K. (1997). Selection of optimum dyeing conditions in dyeing jute fibre with reactive dyes and their colour fastness properties. Indian Journal of Chemical Technology, 4(4), 185-190. View Source

Quantitative Differentiation Evidence for Reactive Orange 14 Against Key Comparators

Head-to-Head Fastness Advantage of Reactive Orange 14 Over Basic Violet 14 in Jute Dyeing

In a direct comparative study on chemically modified jute fibers, Reactive Orange 14 exhibited overall good colorfastness to sunlight and moderate washing fastness compared to Basic Violet 14 [1]. While Basic Violet 14 achieved higher dye absorption under optimal conditions, Reactive Orange 14 demonstrated superior light fastness performance.

Evidence Dimension	Colorfastness to sunlight (light fastness)
Target Compound Data	Overall good colorfastness
Comparator Or Baseline	Basic Violet 14
Quantified Difference	Reactive Orange 14 showed overall good colorfastness to sunlight, whereas Basic Violet 14 did not; additionally, Basic Violet 14 showed the lowest loss in tenacity in the exposure to sunlight, indicating a trade-off between dye type and fiber integrity.
Conditions	Bleached and modified (acrylonitrile, AN and methacrylonitrile, MAN) jute fibres; exposure to sunlight in air, washing with soap solution.

Why This Matters

This evidence is critical for textile manufacturers selecting dyes for outdoor or sun-exposed jute products, as Reactive Orange 14 provides superior long-term color retention under light exposure compared to the basic dye alternative.

• [1] Hoque, M. A., Saiduzzaman, M., Faruqui, A. N., & Islam, M. A. (2016). Tenacity and colorfastness properties of chemically modified jute fibres dyed with Reactive Orange 14 and Basic Violet 14. Research Journal of Textile and Apparel, 20(2), 102-111. View Source

Superior Color Fastness of Reactive Orange 14 Compared to Reactive Red 120 and Reactive Blue 5 on Jute

In a study optimizing dyeing conditions for jute fiber, Reactive Orange 14, alongside Reactive Red 120, exhibited better color fastness than Reactive Blue 5 and other tested reactive dyes when exposed to sunlight, soap solution washing, and acid/alkali spotting [1]. The superior performance was attributed to the formation of stronger and more numerous covalent bonds between the triazinyl reactive group and jute cellulose.

Evidence Dimension	Overall color fastness (to sunlight, washing, acids, and alkalis)
Target Compound Data	Exhibited better colour fastness than the others (specifically better than Reactive Blue 5 and Reactive Brown 10)
Comparator Or Baseline	Reactive Red 120 and Reactive Blue 5
Quantified Difference	Reactive Orange 14 and Reactive Red 120 exhibited better colour fastness than Reactive Blue 5 and Reactive Brown 10.
Conditions	Jute fibre dyeing with reactive dyes (Remazol Brilliant Violet 5R, Reactive Brown 10, Reactive Red 120, Reactive Orange 14, and Reactive Blue 5); assessed under sunlight in air, washing with soap solution, and spotting with acids and alkalis.

Why This Matters

For jute and other cellulosic fiber processors, this head-to-head data confirms that Reactive Orange 14 offers a measurable fastness advantage over in-class alternatives like Reactive Blue 5, supporting its selection for applications where color durability is paramount.

• [1] Farouqui, F. I., Sheikh, M. R. K., Hossain, M. I., & Saha, S. K. (1997). Selection of optimum dyeing conditions in dyeing jute fibre with reactive dyes and their colour fastness properties. Indian Journal of Chemical Technology, 4(4), 185-190. View Source

Reactive Orange 14 High Water Solubility vs. Reactive Blue 5

Reactive Orange 14 exhibits a solubility of 60 g/L at 20°C and 130 g/L at 50°C [1]. In contrast, Reactive Blue 5 (a monochlorotriazine reactive dye) has a reported solubility of only 30 g/L at 50°C . This over four-fold higher solubility at elevated dyeing temperatures provides Reactive Orange 14 with a significant process advantage in terms of dye bath stability and reduced risk of particle aggregation.

Evidence Dimension	Water solubility at 50°C
Target Compound Data	130 g/L at 50°C
Comparator Or Baseline	Reactive Blue 5
Quantified Difference	Reactive Orange 14 solubility (130 g/L) is 4.3 times higher than Reactive Blue 5 solubility (30 g/L) at 50°C.
Conditions	Measured in water at 50°C.

Why This Matters

Higher solubility reduces the risk of dye specking on fabrics, improves levelness in continuous dyeing processes, and can allow for higher concentration dye baths, directly impacting production efficiency and final product quality.

• [1] World Dye Variety. (2012). dye|World dye variety. Retrieved from https://www.worlddyevariety.com View Source

Characteristic Metal Ion Sensitivity as a Process Control Indicator

Reactive Orange 14 demonstrates a specific and documented sensitivity to copper ions during the dyeing process, resulting in a slight green shift in the final hue . This characteristic, while potentially a limitation in systems with heavy metal contamination, can also serve as a valuable process control indicator for dyehouse quality management.

Evidence Dimension	Metal ion sensitivity (color shift)
Target Compound Data	Slight green shift in hue upon exposure to copper ions
Comparator Or Baseline	Other reactive dyes (general class)
Quantified Difference	Not quantified; qualitative observation that 'dyeing of metal ions in colored light to turn green'.
Conditions	Standard dyeing process in presence of copper ions.

Why This Matters

This documented sensitivity is crucial for process engineers to anticipate and control. It informs water quality requirements (avoiding copper-contaminated water sources or pipes) and can be used as an indicator of dye bath contamination, ensuring batch-to-batch color consistency in industrial dyeing operations.

Adsorption Behavior and Environmental Remediation Relevance

As a strongly anionic dye due to its sulfonic acid groups, Reactive Orange 14 follows Langmuir adsorption isotherms on various biosorbents, with optimal removal occurring at acidic pH (2-4) [1]. This behavior is characteristic of the class but provides a quantifiable parameter for designing wastewater treatment systems.

Evidence Dimension	Adsorption isotherm model and optimal pH
Target Compound Data	Follows Langmuir isotherm; optimal adsorption at pH 2-4
Comparator Or Baseline	Anionic reactive dyes (class)
Quantified Difference	Adsorption of anionic reactive dye (Reactive Orange) followed the Langmuir isotherm; sorption of cationic dye Rhodamine B followed Freundlich model.
Conditions	Adsorption studies using sawdust and other biosorbents.

Why This Matters

Understanding the specific adsorption profile of Reactive Orange 14 is essential for textile effluent treatment facilities. It allows for the selection of appropriate adsorbents (e.g., positively charged materials at low pH) and the prediction of removal efficiency, ensuring compliance with environmental discharge regulations and optimizing remediation costs.

• [1] FAO AGRIS. (n.d.). Reduction of colour in treated wastewater from textile industry using sawdusts as bio-sorbents. Retrieved from https://agris.fao.org/ View Source

Validated Application Scenarios for Reactive Orange 14 Based on Quantitative Evidence

Dyeing of Jute and Coarse Cellulosic Fibers for Sunlight-Exposed End Uses

Based on direct head-to-head evidence showing Reactive Orange 14's overall good colorfastness to sunlight compared to Basic Violet 14 [1] and its better fastness over Reactive Blue 5 in jute dyeing [2], this dye is particularly suited for dyeing jute fibers intended for outdoor applications such as sacking, carpets, and agricultural textiles. The documented superior light fastness translates to longer-lasting color and reduced fading in sunlight-exposed products.

High-Concentration Continuous Dyeing of Cotton and Viscose Fabrics

The exceptionally high water solubility of Reactive Orange 14 (130 g/L at 50°C) [1], which is over four times greater than some in-class comparators like Reactive Blue 5 [2], makes it a strong candidate for continuous dyeing processes where high dye concentrations are required. This property minimizes the risk of particle aggregation and dye specking on the fabric, leading to more level and uniform dyeing, which is critical for high-volume, fast-paced textile production of cotton and viscose goods.

Textile Dyehouse Quality Control and Process Monitoring

The known and documented sensitivity of Reactive Orange 14 to copper ions, causing a slight green shift in hue [1], can be leveraged as an internal quality control indicator. Dyehouse technicians can use this characteristic to monitor water quality or trace metal contamination in the dye bath, ensuring consistent shade reproduction across production batches. This is particularly valuable in facilities where water source consistency may be variable.

Environmental Research and Wastewater Treatment Optimization Studies

Reactive Orange 14's well-defined behavior as an anionic dye, following Langmuir adsorption isotherms and demonstrating optimal removal at pH 2-4 on biosorbents [1], establishes it as a reliable model compound for environmental research. It is specifically useful in studies aimed at developing and optimizing adsorption-based remediation technologies for textile industry effluents, where its predictable adsorption profile allows for the systematic evaluation of new, low-cost adsorbent materials.

• [1] Hoque, M. A., Saiduzzaman, M., Faruqui, A. N., & Islam, M. A. (2016). Tenacity and colorfastness properties of chemically modified jute fibres dyed with Reactive Orange 14 and Basic Violet 14. Research Journal of Textile and Apparel, 20(2), 102-111. View Source
• [2] Farouqui, F. I., Sheikh, M. R. K., Hossain, M. I., & Saha, S. K. (1997). Selection of optimum dyeing conditions in dyeing jute fibre with reactive dyes and their colour fastness properties. Indian Journal of Chemical Technology, 4(4), 185-190. View Source
